

Personal protective equipment for handling

TP0586352

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Compound of Interest

Compound Name: TP0586352

Cat. No.: B15144140

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Essential Safety and Handling Guide for TP0586352

This guide provides immediate and essential safety and logistical information for the handling, use, and disposal of **TP0586352**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Quantitative Data Summary

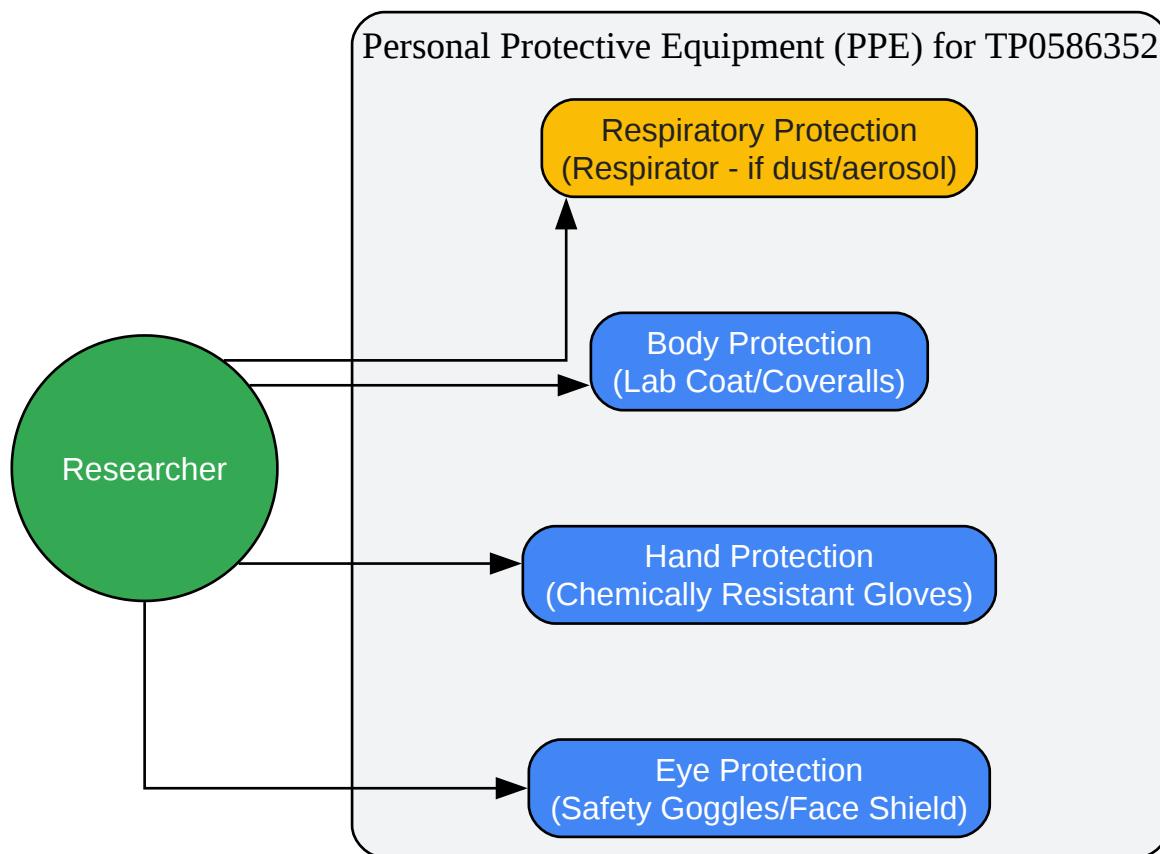
For detailed information, always refer to the manufacturer's Safety Data Sheet (SDS).

| Property | Value |
|---------------------|---|
| CAS Number | 2427626-11-5 |
| Molecular Formula | C ₂₅ H ₂₅ N ₇ O ₂ |
| Molecular Weight | 471.52 g/mol |
| Physical State | Solid |
| Appearance | Crystalline solid |
| Purity | >98% |
| Storage Temperature | -20°C |

Personal Protective Equipment (PPE)

When handling **TP0586352**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety.^[1] The recommended PPE includes:

- Eye and Face Protection: Wear chemical safety goggles or a face shield.^{[2][3][4]}
- Hand Protection: Use chemically resistant gloves, such as nitrile or latex.^{[2][3][4]}
- Body Protection: A laboratory coat, coveralls, or an apron should be worn to protect the skin.
^[2]
- Respiratory Protection: If working with the compound as a powder or in a way that may generate dust or aerosols, use a certified respirator.^{[2][4]}



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Caption: Required personal protective equipment for handling **TP0586352**.

Operational Plans: Handling and Storage

Handling:

- **Avoid Contact:** Prevent contact with skin, eyes, and clothing.
- **Avoid Inhalation:** Do not breathe dust or aerosols. Handle in a well-ventilated area, preferably in a chemical fume hood.
- **Good Laboratory Practices:** Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Storage:

- **Container:** Keep the container tightly closed.[\[5\]](#)
- **Temperature:** Store at the recommended temperature of -20°C.
- **Location:** Store in a dry, well-ventilated place away from incompatible materials.

Emergency Procedures

First-Aid Measures:

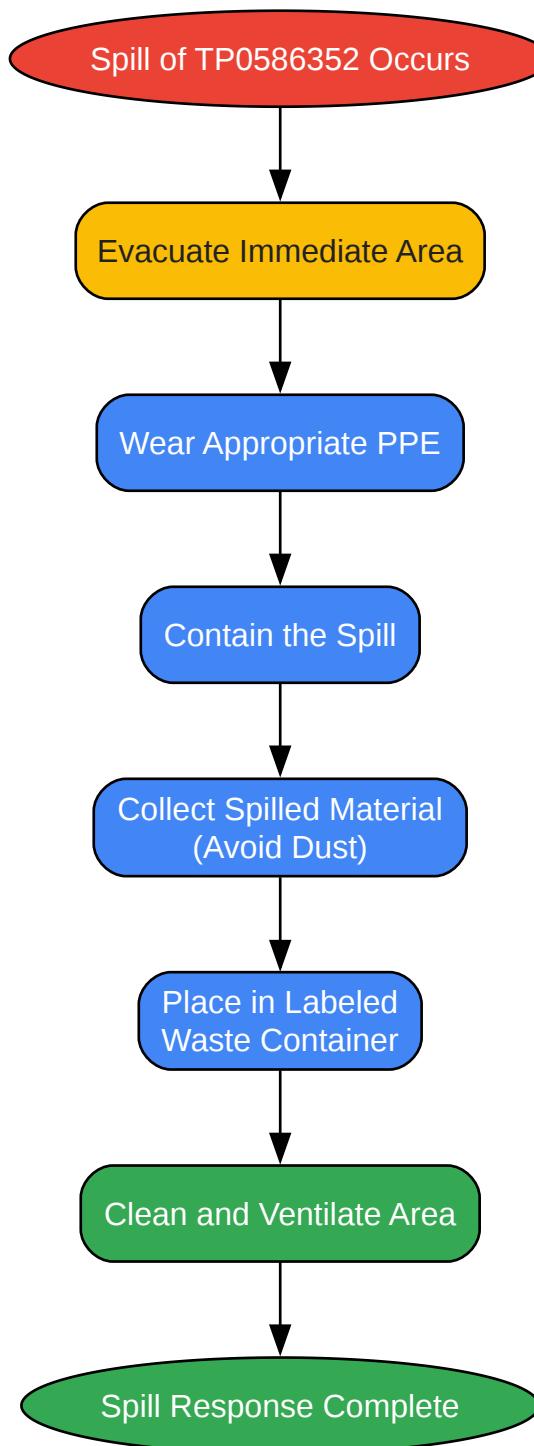
- **Eye Contact:** Immediately flush with plenty of water for at least 15 minutes. Seek medical attention.
- **Skin Contact:** Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
- **Inhalation:** Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek medical attention.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: May emit toxic fumes under fire conditions.
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.

Accidental Release Measures:

- Evacuate: Clear the area of all unprotected personnel.
- Contain Spill: Use appropriate personal protective equipment. Sweep up the spill, avoiding dust formation.
- Collect Waste: Place the spilled material into a suitable, labeled container for disposal.
- Clean Area: Ventilate the area and wash the spill site after material pickup is complete.



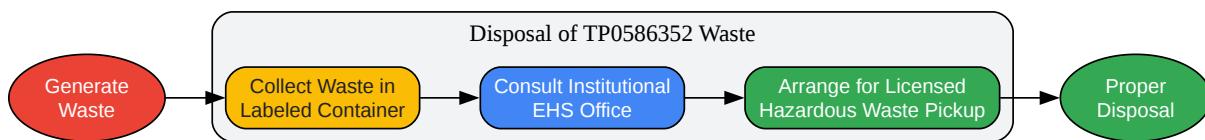
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Caption: Step-by-step procedure for responding to a spill of **TP0586352**.

Disposal Plan

Dispose of **TP0586352** and its containers in accordance with all applicable federal, state, and local regulations.[6][7]

- Waste Characterization: The waste may be considered hazardous. Consult your institution's environmental health and safety (EHS) office.
- Containerization: Collect waste in a clearly labeled, sealed container.
- Disposal Route: Do not dispose of down the drain or in regular trash.[8] Arrange for pickup by a licensed hazardous waste disposal service.



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Caption: Workflow for the proper disposal of **TP0586352** waste.

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References

- 1. osha.gov [osha.gov]
- 2. Personal Protective Equipment | Direct Supply | Senior Living & Healthcare [store.drectsupply.com]
- 3. orchardvalleysupply.com [orchardvalleysupply.com]
- 4. mallory.com [mallory.com]
- 5. TP0586352|2427626-11-5|MSDS [dcchemicals.com]

- 6. americanchemistry.com [americanchemistry.com]
- 7. louisville.edu [louisville.edu]
- 8. deq.virginia.gov [deq.virginia.gov]
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